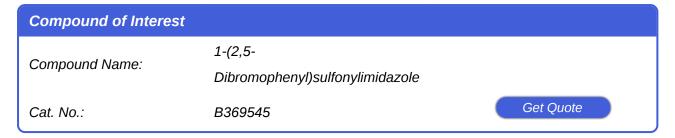


# In Vitro Profile of 1-(2,5-Dibromophenyl)sulfonylimidazole: A Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the in vitro pharmacological profile of **1-(2,5-Dibromophenyl)sulfonylimidazole**, a novel sulfonamide derivative identified as a potent inhibitor of Activin receptor-like kinase 5 (ALK5). The data presented herein is based on a study detailing the synthesis and biological evaluation of a series of sulfonamide derivatives containing an imidazole moiety. In this study, **1-(2,5-Dibromophenyl)sulfonylimidazole** is referred to as compound **15**a.

### **Core Findings**

**1-(2,5-Dibromophenyl)sulfonylimidazole** (15a) has demonstrated significant potential as an ALK5 inhibitor. Key in vitro findings indicate that this compound exhibits potent enzymatic inhibition of ALK5, effectively suppresses the downstream TGF-β1/Smad signaling pathway, and inhibits cancer cell motility without inducing cytotoxicity at effective concentrations. These characteristics position **1-(2,5-Dibromophenyl)sulfonylimidazole** as a promising candidate for further investigation in the development of novel anticancer therapeutics.

### **Quantitative In Vitro Data**



The following table summarizes the key quantitative data for **1-(2,5-Dibromophenyl)sulfonylimidazole** (15a) from the cited study.

Parameter	Cell Line / System	Value	Positive Control
ALK5 Kinase Inhibition (IC50)	Enzymatic Assay	0.130 μΜ	LY-2157299
Cytotoxicity (CC50)	A549 Cells	> 50 μM	Not specified

## **Signaling Pathway and Experimental Workflow**

The following diagrams illustrate the targeted signaling pathway and the general workflow of the in vitro experiments conducted.



TGF-β1 Binds Cell Membrane 1-(2,5-Dibromophenyl)sulfonylimidazole Recruits & Inhibits hosphorylates Phosphorylates Cytoplasm Translocates to Nucleus Regulates Gene Transcription (e.g., EMT genes) Promotes Cell Motility

 $\mathsf{TGF}\text{-}\beta$  Signaling Pathway and Inhibition by 1-(2,5-Dibromophenyl)sulfonylimidazole

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Caption: Inhibition of the TGF- $\beta$ /ALK5/Smad signaling pathway by **1-(2,5-Dibromophenyl)sulfonylimidazole**.

# Chemical Synthesis Synthesis of 1-(2,5-Dibromophenyl)sulfonylimidazole Biochemical Assay Cell-Based Assays A549 Cell Culture Cytotoxicity Assay TGF-β1 Stimulation Western Blot for p-Smad2 (Cell Motility)

In Vitro Evaluation Workflow

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